

Application Notes and Protocols for DCE_254

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Compound of Interest

Compound Name: DCE_254

Cat. No.: B1669885

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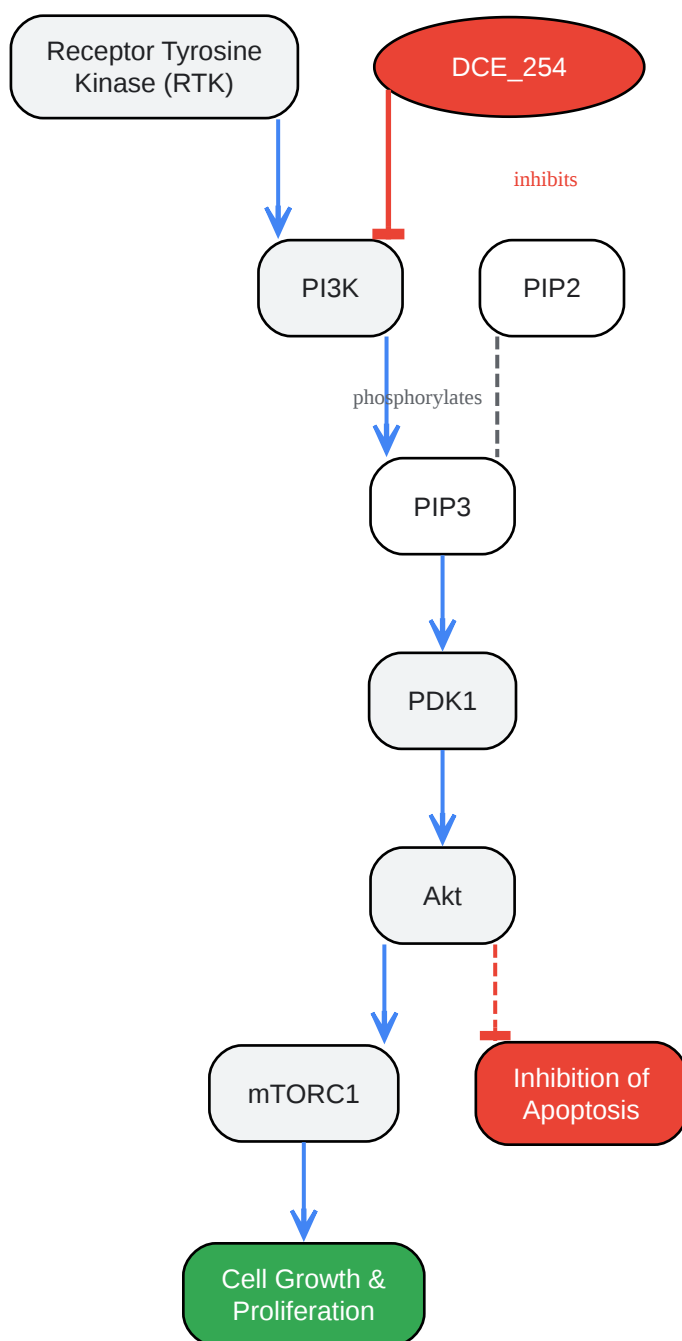
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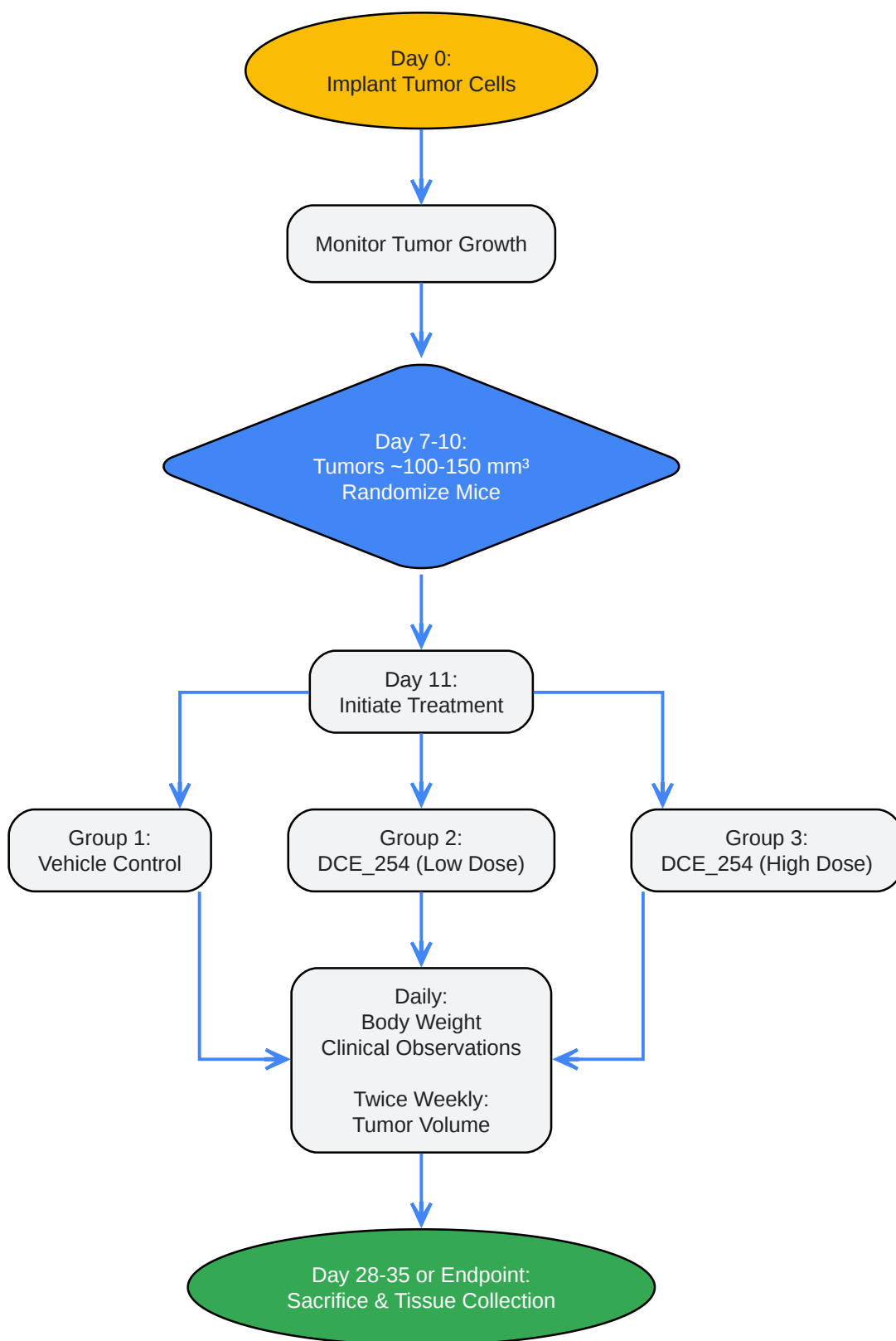
I. Introduction

DCE_254 is a potent and selective small molecule inhibitor of the PI3K/Akt/mTOR signaling pathway, a critical cascade that regulates cell growth, proliferation, and survival. Dysregulation of this pathway is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for determining the appropriate dosage of **DCE_254** in preclinical animal models, specifically focusing on maximum tolerated dose (MTD) and efficacy studies in xenograft models.

II. Mechanism of Action

DCE_254 exerts its anti-tumor activity by binding to the ATP-binding pocket of phosphoinositide 3-kinase (PI3K), preventing the phosphorylation of PIP2 to PIP3. This inhibition leads to the downstream deactivation of Akt and mTOR, ultimately resulting in the induction of apoptosis and cell cycle arrest in cancer cells.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com